

Introduction: A Profile of 3-Amino-6-bromopyrazine-2-carboxamide

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Compound of Interest

Compound Name: 3-Amino-6-bromopyrazine-2-carboxamide

Cat. No.: B173501

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3-Amino-6-bromopyrazine-2-carboxamide is a heterocyclic organic compound featuring a pyrazine ring, a core structure in many biologically active molecules.^[1] Its chemical structure is distinguished by an amino group (-NH₂), a carboxamide group (-CONH₂), and a bromine atom, which make it a valuable and versatile intermediate in medicinal chemistry and pharmaceutical development.^{[1][2]} Specifically, it serves as a key building block in the synthesis of novel therapeutic agents, including anti-cancer and anti-inflammatory drugs, as well as in the development of agrochemicals like pesticides and herbicides.^[3] The functional groups on the molecule allow for diverse chemical reactions, enabling the creation of complex molecules with potential therapeutic applications.^[2]

This guide provides a comprehensive overview of the critical safety protocols and handling procedures required when working with this compound in a laboratory setting. Adherence to these guidelines is essential to mitigate risks and ensure a safe research environment.

Hazard Identification and GHS Classification

Understanding the potential hazards is the foundation of safe chemical handling. Based on available Safety Data Sheet (SDS) information for **3-Amino-6-bromopyrazine-2-carboxamide** (CAS 17890-77-6), the compound is classified as hazardous.

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. The classification for this compound is summarized below.

Table 1: GHS Classification for **3-Amino-6-bromopyrazine-2-carboxamide**

Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[4]
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[4]

It is important to note that while some databases provide limited safety information, a comprehensive toxicological profile for this compound may not be fully established. Therefore, it should be handled with the care afforded to all novel chemical entities, assuming potential for unlisted hazards.

First Aid Measures: Rapid and Effective Response

In the event of accidental exposure, immediate and appropriate first aid is crucial. The following procedures are based on the compound's known hazards. Personnel providing first aid should always protect themselves from secondary exposure.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention. The reasoning behind the extended flushing is to ensure the complete removal of any solid particulates and to dilute the irritant, minimizing damage to the cornea and other sensitive tissues.
- **Skin Contact:** Remove all contaminated clothing and shoes immediately.[7] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[7] If skin irritation develops or persists, seek medical advice.[6] The mechanical action of washing with soap helps to remove the compound from the skin surface and pores.
- **Inhalation:** Move the exposed individual to fresh air at once.[7] If breathing is difficult or stops, provide artificial respiration or oxygen.[7] Seek medical attention if respiratory symptoms such as coughing or shortness of breath occur.

- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth thoroughly with water.[7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[6]

Exposure Control and Personal Protective Equipment (PPE)

The primary directive in handling **3-Amino-6-bromopyrazine-2-carboxamide** is to prevent exposure. This is achieved through a combination of robust engineering controls and appropriate Personal Protective Equipment (PPE).

Engineering Controls

- Ventilation: All handling of this compound, especially when weighing or transferring the solid, must be conducted in a certified chemical fume hood to control the release of dust and vapors.
- Safety Stations: A safety shower and eyewash station must be readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical. The following should be considered mandatory:

- Eye and Face Protection: Wear tight-sealing safety goggles or safety glasses with side shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile) that are inspected for integrity before each use.
 - Lab Coat: A flame-retardant lab coat should be worn at all times. Ensure cuffs are snug to prevent dust from entering.

- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter should be used.[8]

Safe Handling, Storage, and Experimental Workflow

A systematic approach to handling and storage is critical for maintaining the integrity of the compound and the safety of laboratory personnel.

Chemical Handling Protocol

This protocol outlines the essential steps for safely handling solid **3-Amino-6-bromopyrazine-2-carboxamide**.

- Preparation: Before handling, ensure the chemical fume hood is operational, the work area is clean, and all necessary PPE is worn correctly.
- Weighing: Conduct all weighing operations on a tared weigh boat or paper inside the fume hood to contain any dust. Use spatulas and tools with care to minimize dust generation.
- Transfer: When transferring the solid to a reaction vessel, do so carefully and slowly. If dissolving, add the solvent to the vessel containing the solid within the fume hood.
- Post-Handling: After use, decontaminate all equipment and the work surface. Wash hands thoroughly with soap and water, even after removing gloves.[6]

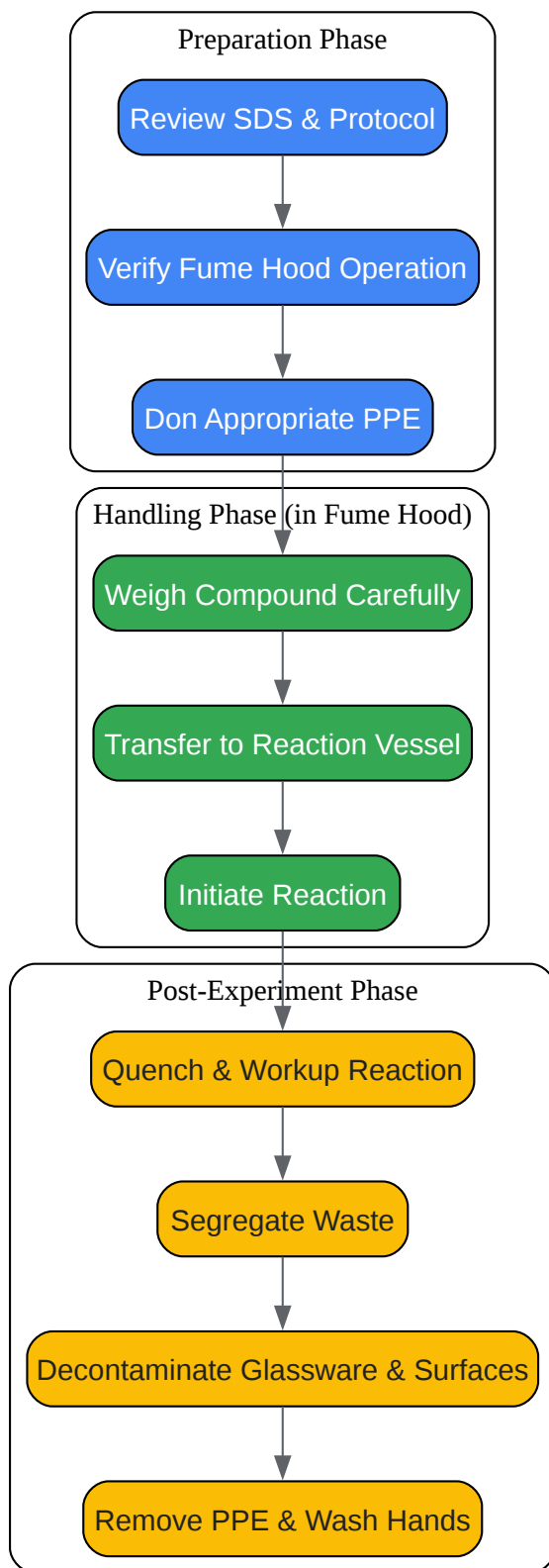
Storage Requirements

Proper storage is essential to prevent degradation and accidental release.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances.[5][7] Some suppliers recommend storage at room temperature, while others may ship under an inert atmosphere (e.g., argon), suggesting that long-term storage should be protected from air and moisture.[3]
- Incompatibilities: Keep away from strong oxidizing agents.

Standard Experimental Workflow

The following diagram illustrates a logical workflow for incorporating this compound into a typical laboratory experiment, emphasizing the integration of safety checkpoints.



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Caption: A standard workflow for handling **3-Amino-6-bromopyrazine-2-carboxamide**.

Accidental Release and Emergency Procedures

Preparedness is key to managing accidental releases effectively.

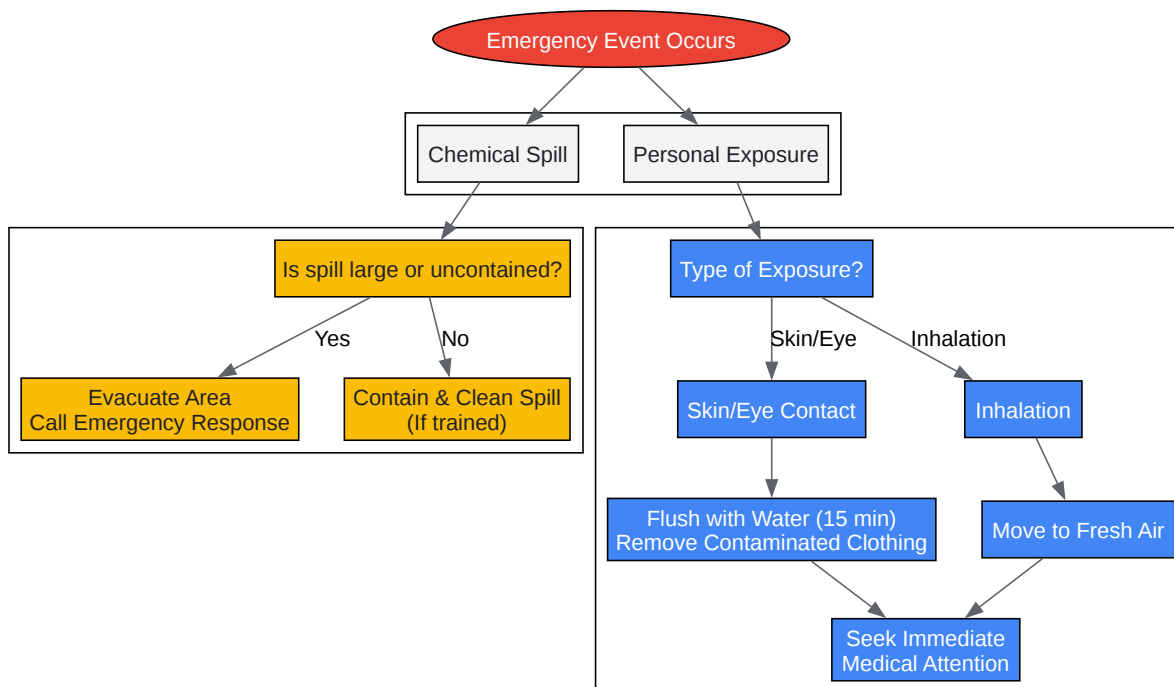
Spill Response

For a small solid spill:

- **Evacuate & Secure:** Alert others in the immediate area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** Gently cover the spill with an inert absorbent material like sand or vermiculite to prevent it from becoming airborne. Do not use combustible materials like paper towels for the initial cleanup.
- **Collect:** Carefully sweep or vacuum the absorbed material into a labeled, sealable container for hazardous waste disposal.^[5] Avoid actions that create dust.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.

Emergency Response Decision Tree

This diagram provides a logical path for responding to common laboratory emergencies involving the compound.



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Caption: Decision tree for responding to spills or personal exposure incidents.

Physical, Chemical, and Toxicological Properties

A summary of known properties is useful for experimental design and safety assessment.

Table 2: Physicochemical and Toxicological Properties

Property	Value	Source
CAS Number	17890-77-6	[3]
Molecular Formula	C ₅ H ₅ BrN ₄ O	[2][3]
Molecular Weight	217.03 g/mol	[3]
Appearance	White to orange to green powder to crystal	[3]
Melting Point	216 °C	[3]
Boiling Point	333.8 °C at 760 mmHg	[2]
Stability	Stable under recommended storage conditions.	N/A
Reactivity	Avoid strong oxidizing agents. Thermal decomposition may produce carbon oxides, nitrogen oxides, and hydrogen bromide.	[8]
Toxicological Data	Causes skin and serious eye irritation. Further toxicological properties have not been fully investigated.	[4][9]

Disposal Considerations

All waste containing **3-Amino-6-bromopyrazine-2-carboxamide**, including contaminated materials and reaction byproducts, must be treated as hazardous waste.

- Collection: Collect waste in a clearly labeled, sealed, and appropriate container.
- Disposal: Dispose of the chemical waste through a licensed professional waste disposal service, in accordance with all federal, state, and local environmental regulations. Do not dispose of it down the drain or with general laboratory trash.

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